

"4-isopropyloctane" physicochemical properties

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Compound of Interest

Compound Name: 4-Isopropyloctane

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An In-depth Technical Guide to the Physicochemical Properties of 4-Isopropyloctane

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-isopropyloctane**. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require detailed data and experimental context for this compound.

Compound Identity and Structure

4-Isopropyloctane is a branched-chain alkane with the chemical formula C₁₁H₂₄. Its structure consists of an eight-carbon chain (octane) with an isopropyl group attached to the fourth carbon atom.

- IUPAC Name: 4-(1-methylethyl)octane or 4-propyloctane[1][2]
- Synonyms: 4-(Propan-2-yl)octane[1]
- CAS Number: 62016-15-3[1][3]
- Molecular Formula: C₁₁H₂₄[1][4][5]
- Canonical SMILES: CCCCC(CCC)C(C)C[3][6][7]
- InChIKey: VSJAVEFYQMREHJ-UHFFFAOYSA-N[6][7]

Physicochemical Properties

The following table summarizes the key quantitative physicochemical properties of **4-isopropyloctane**.

Property	Value	Source
Molecular Weight	156.31 g/mol	[1] [6] [7]
Boiling Point	178 - 184 °C	[4] [5] [6]
Melting Point	-57.06 °C (estimate)	[4] [5]
Density	0.748 - 0.753 g/mL	[4] [5] [6]
Refractive Index	1.419 - 1.423	[4] [5] [6]
XLogP3	5.6	[1] [3]
Hydrogen Bond Donor Count	0	[1] [3]
Hydrogen Bond Acceptor Count	0	[1] [3]
Rotatable Bond Count	6	[1] [3]
Heavy Atom Count	11	[1] [3]
Complexity	74.1	[1] [3]

Solubility: As a nonpolar alkane, **4-isopropyloctane** is expected to be soluble in nonpolar organic solvents (like other hydrocarbons, ethers, and chlorinated solvents) and insoluble or sparingly soluble in polar solvents such as water.[\[8\]](#) This is consistent with the general principle that "like dissolves like."

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties are outlined below. These are generalized protocols and may require optimization for specific laboratory conditions.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is a crucial indicator of purity for a liquid compound.[9] The Thiele tube method is a common and efficient technique that requires a small sample volume.[10]

Methodology:

- **Sample Preparation:** Fill a small glass vial (Durham tube) approximately half-full with the **4-isopropyloctane** sample.[10]
- **Capillary Tube Insertion:** Place a capillary tube (sealed at one end) into the vial with the open end down.[10]
- **Apparatus Assembly:** Attach the vial to a thermometer using a rubber band, ensuring the bottom of the vial is level with the thermometer bulb.[10]
- **Heating:** Insert the assembly into a Thiele tube containing a high-boiling point oil (e.g., mineral oil), making sure the sample is immersed in the oil.[9][10]
- **Observation:** Gently heat the side arm of the Thiele tube.[10] Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the capillary tube. This occurs when the vapor pressure of the sample exceeds the atmospheric pressure.[9]
- **Boiling Point Reading:** Remove the heat source once a steady and rapid stream of bubbles is observed. As the apparatus cools, the bubbling will slow down. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[10]
- **Pressure Correction:** Record the atmospheric pressure. If the pressure is not at sea level (1 atm), a correction may be necessary.

Determination of Density

The density of a liquid can be determined by accurately measuring its mass and volume.[11][12]

Methodology:

- **Mass of Empty Container:** Use an electronic balance to measure the mass of a clean, dry graduated cylinder or pycnometer (density bottle).[11][13]

- Volume Measurement: Add a known volume of **4-isopropyloctane** to the graduated cylinder. Read the volume from the bottom of the meniscus at eye level to avoid parallax error.[11]
- Mass of Filled Container: Weigh the graduated cylinder containing the liquid sample.[11][13]
- Calculation:
 - Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the mass of the filled cylinder.[13]
 - Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [11][12]
- Repeatability: For improved accuracy, repeat the measurement several times and calculate the average density.[11]

Purity and Identity Confirmation by Gas Chromatography (GC)

Gas chromatography is a powerful technique for separating and analyzing volatile compounds like alkanes.[14][15][16] It can be used to assess the purity of a **4-isopropyloctane** sample and confirm its identity by comparing its retention time to a known standard.

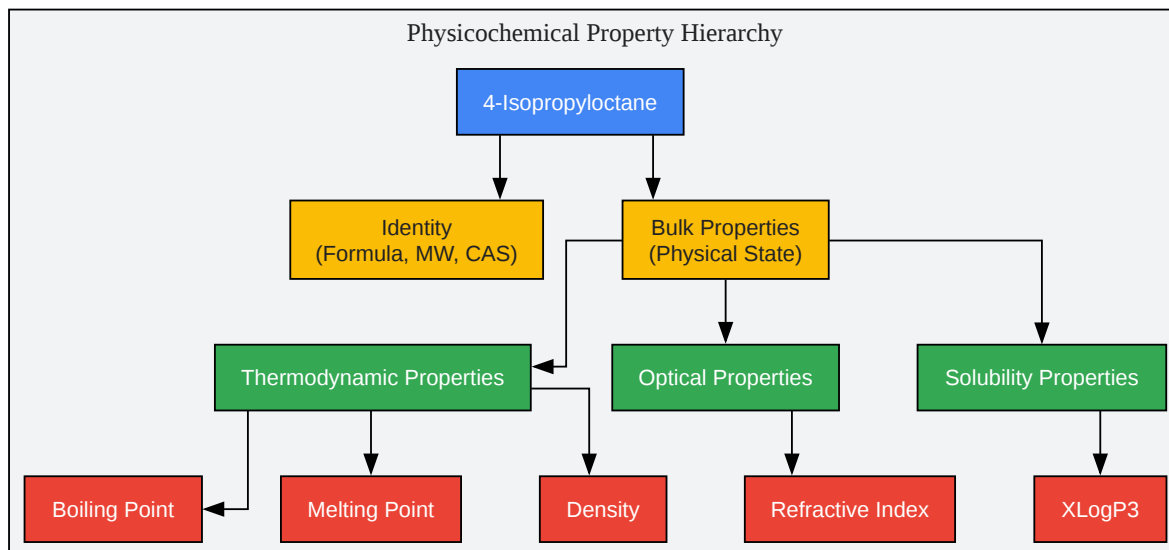
Methodology:

- Instrument Setup:
 - Column: Use a non-polar capillary column suitable for hydrocarbon analysis (e.g., coated with a silicone polymer).[14]
 - Carrier Gas: Use an inert carrier gas such as helium or nitrogen.
 - Temperatures: Set the injector and detector (e.g., Flame Ionization Detector - FID) temperatures appropriately to ensure sample vaporization and detection.
 - Oven Program: Set a temperature program for the oven, which may start at a lower temperature and ramp up to elute all components.

- **Standard Preparation:** Prepare a standard solution containing known straight-chain alkanes (e.g., octane through dodecane) to calibrate the system and establish a relationship between retention time and boiling point/carbon number.[\[16\]](#)
- **Sample Preparation:** Dilute the **4-isopropyloctane** sample in a suitable volatile solvent (e.g., hexane).
- **Injection:** Inject a small volume (e.g., 1 μ L) of the standard mixture into the gas chromatograph.[\[16\]](#) Record the retention times of each component.
- **Sample Analysis:** Inject the prepared **4-isopropyloctane** sample using the same method.[\[16\]](#)
- **Data Analysis:**
 - **Identification:** Compare the retention time of the major peak in the sample chromatogram to the retention times of the standards. Branched alkanes typically have shorter retention times than their straight-chain isomers.
 - **Purity Assessment:** Calculate the area of the main peak as a percentage of the total area of all peaks in the chromatogram to estimate the purity of the sample.

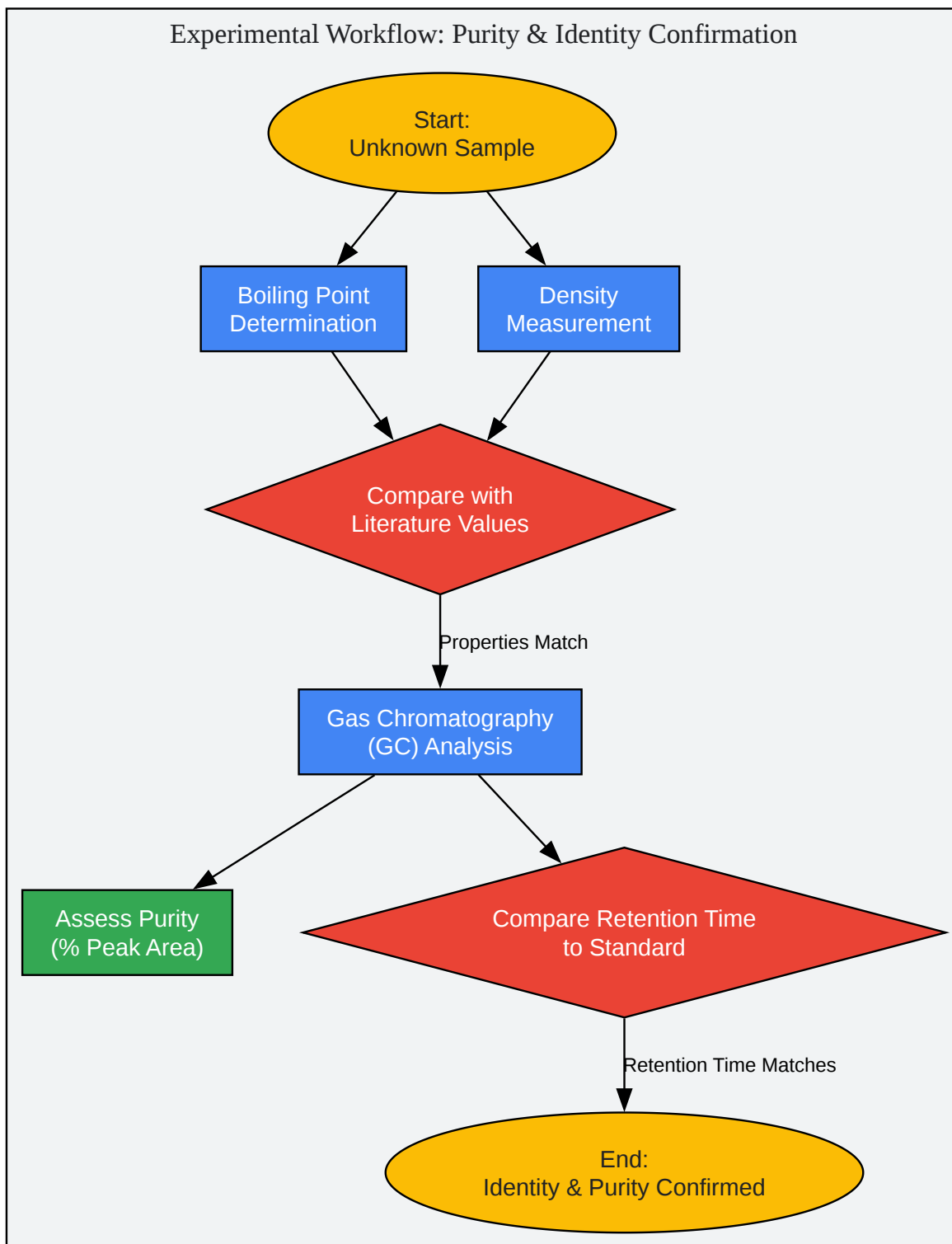
Visualizations

The following diagrams illustrate key logical and experimental workflows relevant to the analysis of **4-isopropyloctane**.



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Caption: Logical hierarchy of **4-isopropyloctane**'s physicochemical properties.



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